An In-depth Technical Guide to the Thermochemical Properties of Quinaldine

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Compound of Interest		
Compound Name:	Quinaldine	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of **quinaldine** (2-methylquinoline), a crucial heterocyclic compound with applications in the synthesis of dyes, pharmaceuticals, and other specialty chemicals. A thorough understanding of its thermodynamic characteristics is paramount for process optimization, safety assessments, and the development of novel applications. This document compiles and presents key quantitative data, details the experimental protocols for their determination, and illustrates the logical workflow of thermochemical characterization.

Core Thermochemical Data

The thermochemical properties of **quinaldine** have been experimentally determined through various calorimetric and analytical techniques. The following tables summarize the key quantitative data for the standard state (298.15 K and 0.1 MPa, unless otherwise specified).

Property	Symbol	Value	Units	Reference
Standard Molar Enthalpy of Formation (gas)	$\Delta fH°(g)$	159.1 ± 3.1	kJ·mol^{-1}	
Standard Molar Enthalpy of Formation (liquid)	$\Delta fH°(l)$	97.9 ± 3.3	kJ·mol^{-1}	[1]
Standard Molar Enthalpy of Combustion (liquid)	$\Delta cH°(l)$	-5108.5 ± 3.2	kJ·mol^{-1}	[1]
Standard Molar Entropy (liquid)	$S°(l)$	232.12 ± 0.2	J·K^{-1}·mol^{-1}	[1]
Molar Heat Capacity (liquid)	$C_{p,m}(l)$	205.4	J·K^{-1}·mol^{-1}	[1]

Vapor Pressure of **Quinaldine**

The vapor pressure of **quinaldine** as a function of temperature is critical for distillation and vapor-phase reaction modeling. Experimental data has been fitted to the Antoine equation:

$\log_{10}(P) = A - (B / (T + C))$ where P is the vapor pressure in bar and T is the temperature in Kelvin.

Temperature Range (K)	A	B	C	Reference
451.5 - 521.01	4.16054	1741.613	-101.681	[2]
348.5 - 519.7	4.63788	2026.41	-80.159	[2]

Enthalpy of Vaporization

The enthalpy of vaporization (ΔvapH) varies with temperature.

Temperature (K)	Enthalpy of Vaporization (kJ·mol^{-1})	Reference
320	61.0 ± 0.1	[2]
360	58.2 ± 0.1	[2]
400	55.6 ± 0.1	[2]
440	53.0 ± 0.1	[2]
480	50.4 ± 0.1	[2]
520	47.7 ± 0.2	[2]

Experimental Protocols

The determination of the thermochemical properties of **quinaldine** relies on precise and well-established experimental techniques. The following sections detail the methodologies employed in the acquisition of the data presented above.

Oxygen Bomb Calorimetry (for Enthalpy of Combustion)

The standard molar enthalpy of combustion of liquid **quinaldine** is determined using a high-precision oxygen bomb calorimeter.

Apparatus:

- A constant-volume combustion bomb, typically made of stainless steel with a platinum lining to resist corrosion.

- A platinum crucible to hold the sample.

- A cotton fuse and a platinum ignition wire.

- A water bath (calorimeter jacket) with a high-precision thermometer (e.g., a quartz crystal thermometer) and a stirrer.

- An oxygen source for pressurizing the bomb.

Procedure:

- A precisely weighed sample of high-purity **quinaldine** (typically encapsulated in a gelatin capsule or polyethylene ampoule) is placed in the platinum crucible.

- A cotton fuse is attached to the ignition wire, with its end in contact with the sample.

- The bomb is assembled, sealed, and purged of air before being pressurized with pure oxygen to approximately 3 MPa.

- The bomb is submerged in a known mass of water in the calorimeter jacket. The system is allowed to reach thermal equilibrium.

- The sample is ignited by passing an electric current through the ignition wire.

- The temperature of the water is recorded at regular intervals before, during, and after the combustion to determine the temperature change.

- After the reaction, the bomb is depressurized, and the liquid phase is analyzed for nitric acid and other potential side products to apply necessary corrections.

Data Analysis: The energy of combustion at constant volume ($\Delta_c U$) is calculated from the observed temperature rise and the energy equivalent of the calorimeter (determined by combusting a standard substance like benzoic acid). Corrections are applied for the ignition energy and the formation of nitric acid. The standard enthalpy of combustion ($\Delta_c H°$) is then calculated from $\Delta_c U$ using the relationship $\Delta H = \Delta U + \Delta(pV)$.

Adiabatic Heat Capacity Calorimetry (for Heat Capacity and Entropy)

The heat capacity of **quinaldine** as a function of temperature is measured using an adiabatic heat capacity calorimeter.

Apparatus:

- A sample vessel (calorimeter) made of a highly conductive material (e.g., gold-plated copper).

- A platinum resistance thermometer and a heater integrated into the sample vessel.

- An adiabatic shield surrounding the sample vessel, with its temperature controlled to match that of the vessel, minimizing heat exchange with the surroundings.

- A high-vacuum system to evacuate the space between the sample vessel and the shield.

Procedure:

- A known mass of **quinaldine** is hermetically sealed in the sample vessel.

- The calorimeter is cooled to the starting temperature (e.g., near liquid nitrogen temperature).

- A series of energy pulses are supplied to the heater, and the resulting temperature increase of the sample is precisely measured.

- The temperature of the adiabatic shield is continuously adjusted to remain at the same temperature as the sample vessel, ensuring near-zero heat leak.

- This process is repeated over the desired temperature range.

Data Analysis: The heat capacity (Cp) is calculated from the amount of electrical energy supplied and the measured temperature rise for each data point. The standard molar entropy (S°) at a given temperature is then determined by integrating the heat capacity data from 0 K, using the third law of thermodynamics.

Ebulliometry and Manometry (for Vapor Pressure)

Vapor pressure is determined using a combination of comparative ebulliometry and inclined-piston gauge manometry.

Apparatus:

- A comparative ebulliometer, which allows for the simultaneous boiling of the sample and a reference substance (e.g., water) under the same pressure.

- An inclined-piston gauge, a high-precision pressure measurement device.

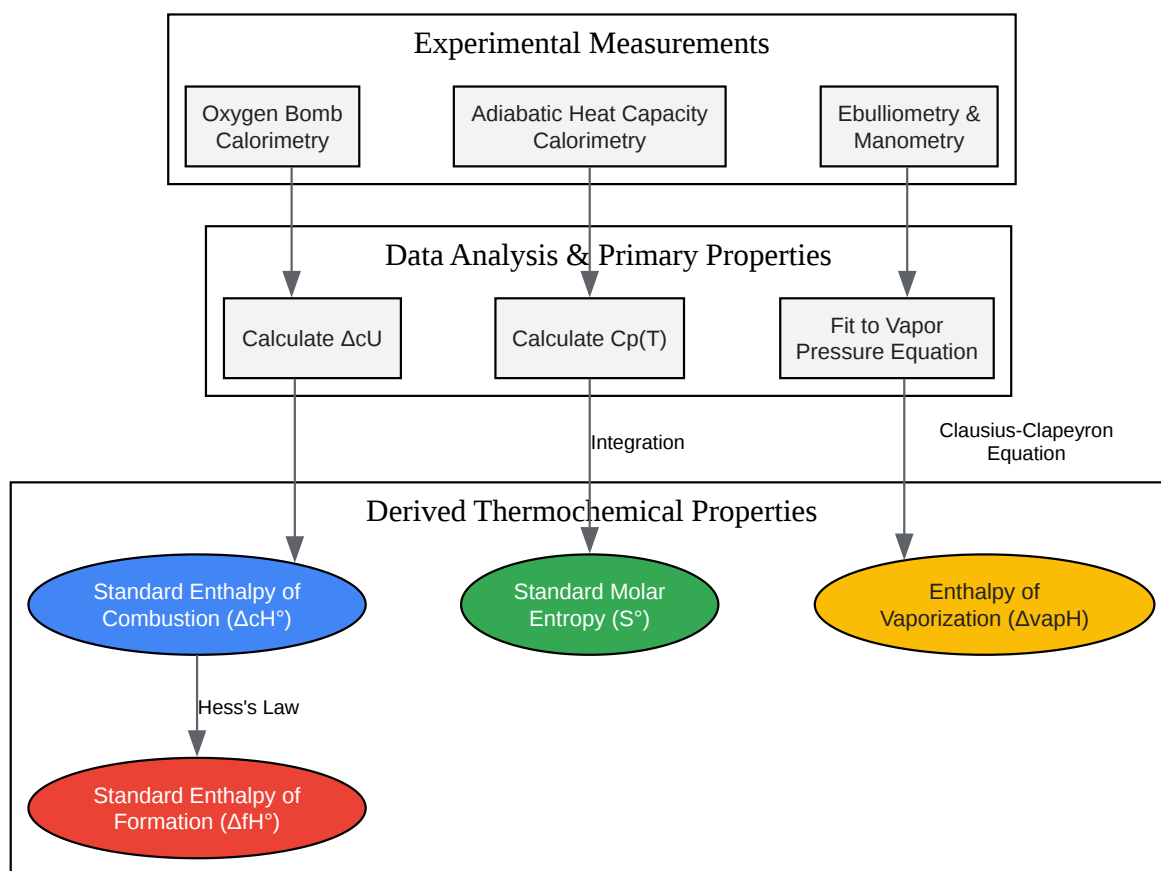- A system for controlling and measuring the pressure.

Procedure:

- The ebulliometer is filled with the **quinaldine** sample and the reference substance in their respective boilers.

- The system pressure is set to a desired value using the pressure control system.

- The liquids are heated to their boiling points.

- The boiling temperatures of both the sample and the reference substance are measured simultaneously at the established pressure.

- The procedure is repeated at various pressures to obtain a set of vapor pressure-temperature data points.

Data Analysis: The vapor pressure of the sample is determined from the known vapor pressure of the reference substance at its measured boiling temperature. The collected data are then fitted to a suitable vapor pressure equation, such as the Antoine equation.

Logical Workflow for Thermochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination and subsequent calculation of the key thermochemical properties of a substance like **quinaldine**.

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Workflow for Thermochemical Property Determination

This guide provides a foundational understanding of the thermochemical properties of **quinaldine**, essential for its effective and safe use in research and industrial applications. The presented data and methodologies are based on rigorous experimental studies, ensuring their reliability for scientific and engineering calculations.

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